

# Phytochemical Profile and Natural Distribution

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## Compound Focus: Linarin

CAS No.: 480-36-4

Cat. No.: S533195

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**Linarin** (acacetin-7-O-rutinoside) is a glycosylated flavone. The table below summarizes its core characteristics and primary plant sources. [1] [2]

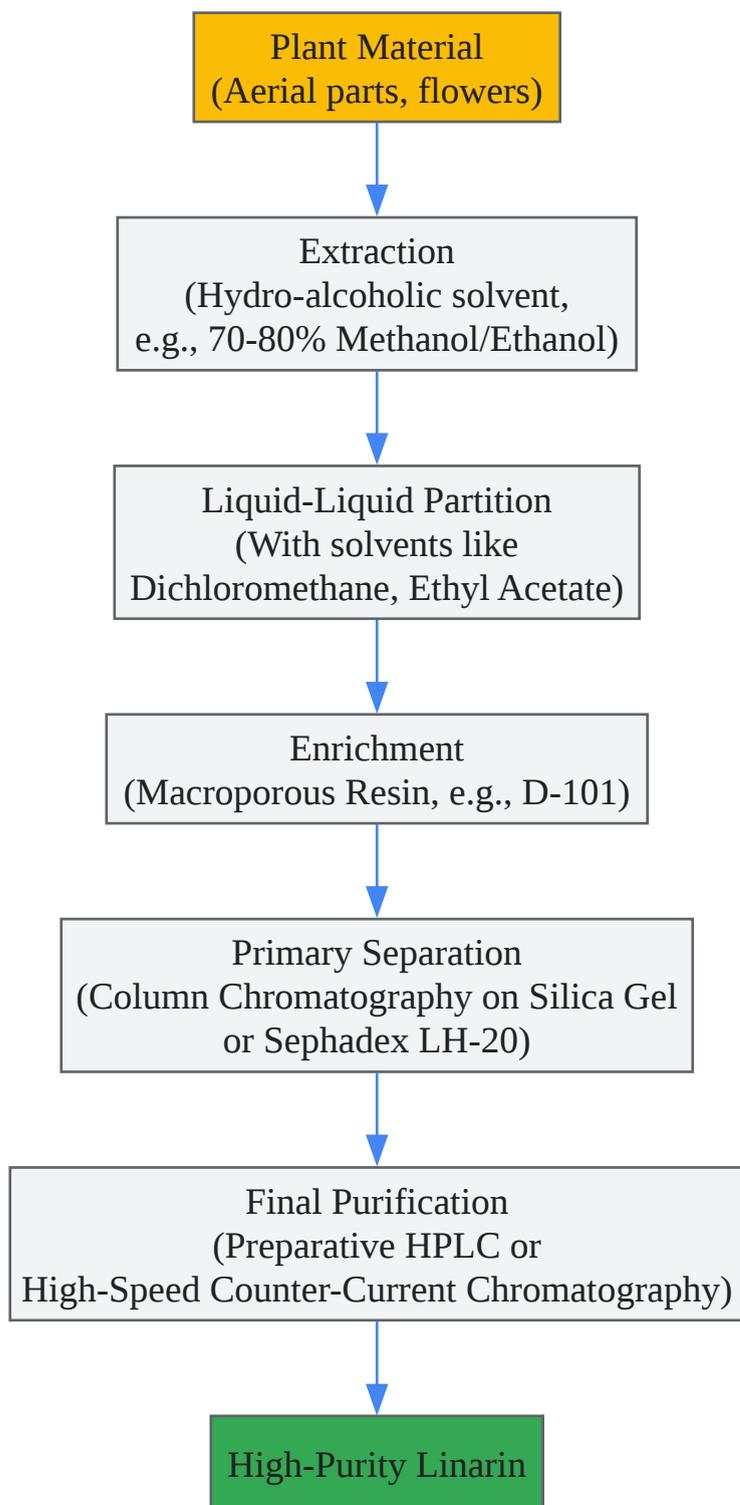
Property	Description
Systematic Name	Acacetin-7-O-rhamnosyl(1 → 6)glucoside, or acacetin-7-O-rutinoside
Chemical Formula	C <sub>28</sub> H <sub>32</sub> O <sub>14</sub> [2]
Melting Point	258–260 °C [2]
Solubility	Soluble in methanol; nearly insoluble in ether [2]

Plant Family	Representative Genera	Specific Plant Examples
Asteraceae	<i>Cirsium</i> , <i>Chrysanthemum</i> , <i>Artemisia</i>	<i>Cirsium japonicum</i> , <i>Chrysanthemum indicum</i> , <i>Artemisia capillaris</i> [1]
Lamiaceae	<i>Mentha</i> , <i>Micromeria</i> , <i>Dracocephalum</i>	<i>Mentha arvensis</i> , <i>Micromeria</i> species, <i>Dracocephalum peregrinum</i> [1]
Scrophulariaceae	<i>Buddleja</i> , <i>Scrophularia</i>	<i>Buddleja davidii</i> , <i>Scrophularia aestivalis</i> [1] [3]

## Analytical and Purification Methodologies

### Standard Isolation and Purification Workflow

A typical process for obtaining high-purity **linarin** from plant material involves extraction and multiple chromatographic steps, as visualized below.



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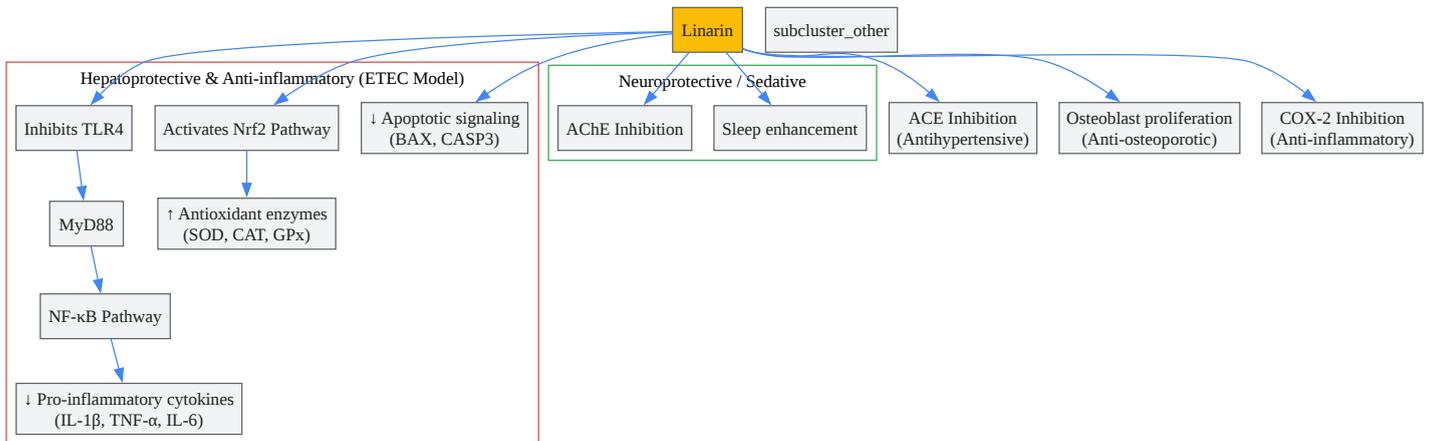
*Common experimental workflow for the extraction and purification of **linarin** from plant material. [1] [4]*

## Key Experimental Protocols

- **Extraction:** Most commonly, dried and powdered plant material is extracted with **methanol, ethanol, or hydro-alcoholic solvents** (e.g., 70-80%) using techniques like heating reflux or maceration. [1] [5]
- **Purification:** The crude extract is typically fractionated using liquid-liquid partitioning. The enriched flavonoid fraction is then subjected to:
  - **Column Chromatography (CC):** Silica gel is most common, with solvent systems like CHCl<sub>3</sub>-MeOH-H<sub>2</sub>O. Gel filtration with **Sephadex LH-20** is also widely used for purification. [1]
  - **Advanced Techniques: Preparative HPLC** is often the final step for obtaining high-purity **linarin** (>95%). **High-Speed Counter-Current Chromatography (HSCCC)** and **Centrifugal Partition Chromatography (CPC)** are highly efficient solvent-based methods. [1] [4]
- **Identification and Quantification:**
  - **Liquid Chromatography-Mass Spectrometry (LC-MS/MS):** Used for characterization and quantification in complex mixtures. [1]
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR are essential for definitive structural elucidation of the isolated compound. [3]
  - **Ultra-Performance Liquid Chromatography (UPLC):** Employed for quality control, especially in quantifying **linarin** as a marker compound, as specified in the Chinese Pharmacopoeia for *Chrysanthemum indicum*. [5]

## Documented Pharmacological Activities and Mechanisms

Research has revealed **linarin**'s multi-target mechanisms, particularly in mitigating inflammation and protecting various organs, as illustrated below.



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Overview of **linarin**'s primary pharmacological mechanisms based on preclinical studies. Key: TLR4 (Toll-like receptor 4), NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells), Nrf2 (Nuclear factor erythroid 2-related factor 2), AChE (Acetylcholinesterase), ACE (Angiotensin-converting enzyme), COX-2 (Cyclooxygenase-2). [6] [7] [2]

The table below summarizes its broader therapeutic potential.

Pharmacological Activity	Proposed Mechanisms / Observed Effects	Experimental Models
Anti-inflammatory & Immunomodulatory	Inhibits TXNIP/NLRP3 inflammasome & NF- $\kappa$ B pathway; downregulates TLR4/MyD88; reduces IL-1 $\beta$ , TNF- $\alpha$ , IL-6. [6] [2]	ETEC-challenged piglets; mouse colitis models. [6] [2]
Hepatoprotective	Alleviates oxidative damage & apoptosis; modulates gut-liver axis; regulates arachidonic acid metabolism. [7]	LPS-induced liver injury in mice; ETEC-challenged piglets. [7]
Neuroprotective	AChE inhibitory activity; sleep-enhancing and sedative effects. [1] [2]	<i>In vitro</i> enzyme assays; <i>in vivo</i> rodent models. [1] [2]
Antihypertensive	Modulates renal RAS, affecting ACE/ACE2 expression. [8]	Spontaneously Hypertensive Rats (SHR). [8]
Osteoprotective	Promotes osteoblast proliferation & differentiation; increases ALP activity, collagen, osteocalcin. [1] [2]	MC3T3-E1 osteoblastic cells. [1]
Antioxidant	Oxygen Radical Absorbance Capacity (ORAC): <b>1441 <math>\mu</math>mol TE/g</b> . [4]	<i>In vitro</i> chemical assays. [4]
Anti-diabetic	Inhibits formation of advanced glycation end-products (AGEs). [4]	<i>In vitro</i> BSA-MGO/BSA-fructose models. [4]

## Current Research Gaps and Future Directions

- **Pharmacokinetics Optimization:** **Linarin** has **poor oral bioavailability** due to P-glycoprotein efflux and metabolism. Strategies like liposome formulation, solid dispersions, and co-administration with piperine show promise for enhancement. [2]
- **Translational Research:** Most evidence is from **preclinical studies** (in vitro and in vivo). **Clinical trials are necessary** to confirm efficacy and safety in humans. [2]
- **Mechanism Elucidation:** While several targets are identified, **more in-depth studies** on its interactions with signaling pathways and its effects on gut microbiota are needed. [6] [2]

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